

Technical Support Center: Purification of 3-Chloro-4,5-dimethoxybenzaldehyde

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Chloro-4,5-dimethoxybenzaldehyde

CAS No.: 18268-68-3

Cat. No.: B104481

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Welcome to the technical support guide for the purification of crude **3-Chloro-4,5-dimethoxybenzaldehyde** (CAS: 18268-68-3). This document provides researchers, scientists, and drug development professionals with in-depth troubleshooting advice and answers to frequently asked questions. Our goal is to equip you with the scientific rationale and practical steps needed to overcome common purification challenges and achieve high purity for this valuable synthetic intermediate.

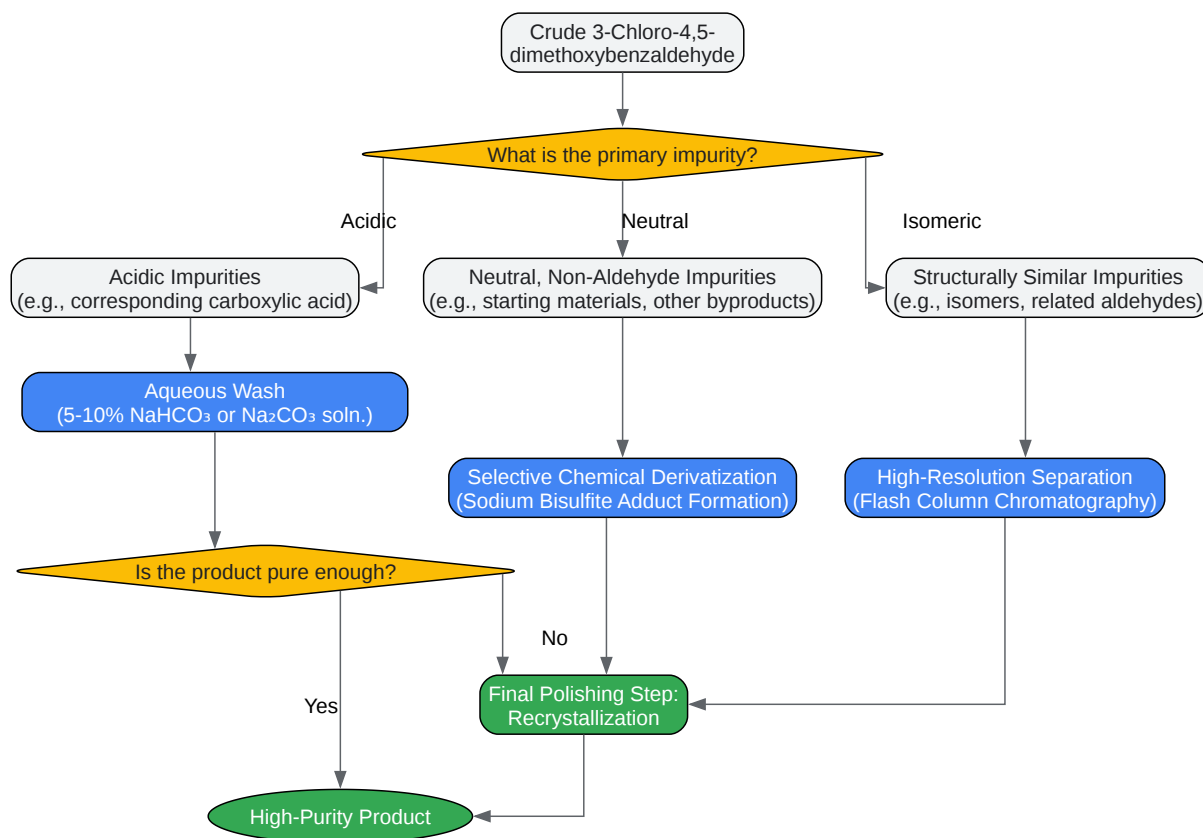
Compound Profile

To effectively purify a compound, understanding its physical properties is critical. These properties dictate the selection of appropriate solvents and techniques.

Property	Value	Source
Molecular Formula	C ₉ H ₉ ClO ₃	[1] [2]
Molecular Weight	200.62 g/mol	[1] [3]
Appearance	Solid	[3]
Melting Point	56-60 °C	[2] [3]
Polarity	Moderately Polar	Inferred from structure

Logical Workflow for Purification Method Selection

Choosing the right purification strategy is paramount. The following decision tree illustrates a logical workflow for selecting a method based on the nature of the impurities and the desired scale.



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Sources

- 1. 3-Chloro-4,5-dimethoxybenzaldehyde | C₉H₉ClO₃ | CID 240052 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 18268-68-3 CAS MSDS (3-CHLORO-4 5-DIMETHOXYBENZALDEHYDE 97) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. 3-氯-4,5-二甲氧基苯甲醛 97% | Sigma-Aldrich [sigmaaldrich.com]
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